

Technical Guide: Physicochemical Properties and pKa Determination of Bromocresol Green Sodium Salt

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Compound of Interest

Compound Name: Bromocresol green (sodium salt)

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of Bromocresol Green (BCG), focusing on its acid dissociation constant (pKa). It details the principles of its acid-base equilibrium, presents a compilation of reported pKa values, and offers a detailed experimental protocol for its determination via spectrophotometry. The guide is intended to serve as a practical resource for laboratory professionals requiring precise pH measurements and an understanding of this widely used indicator.

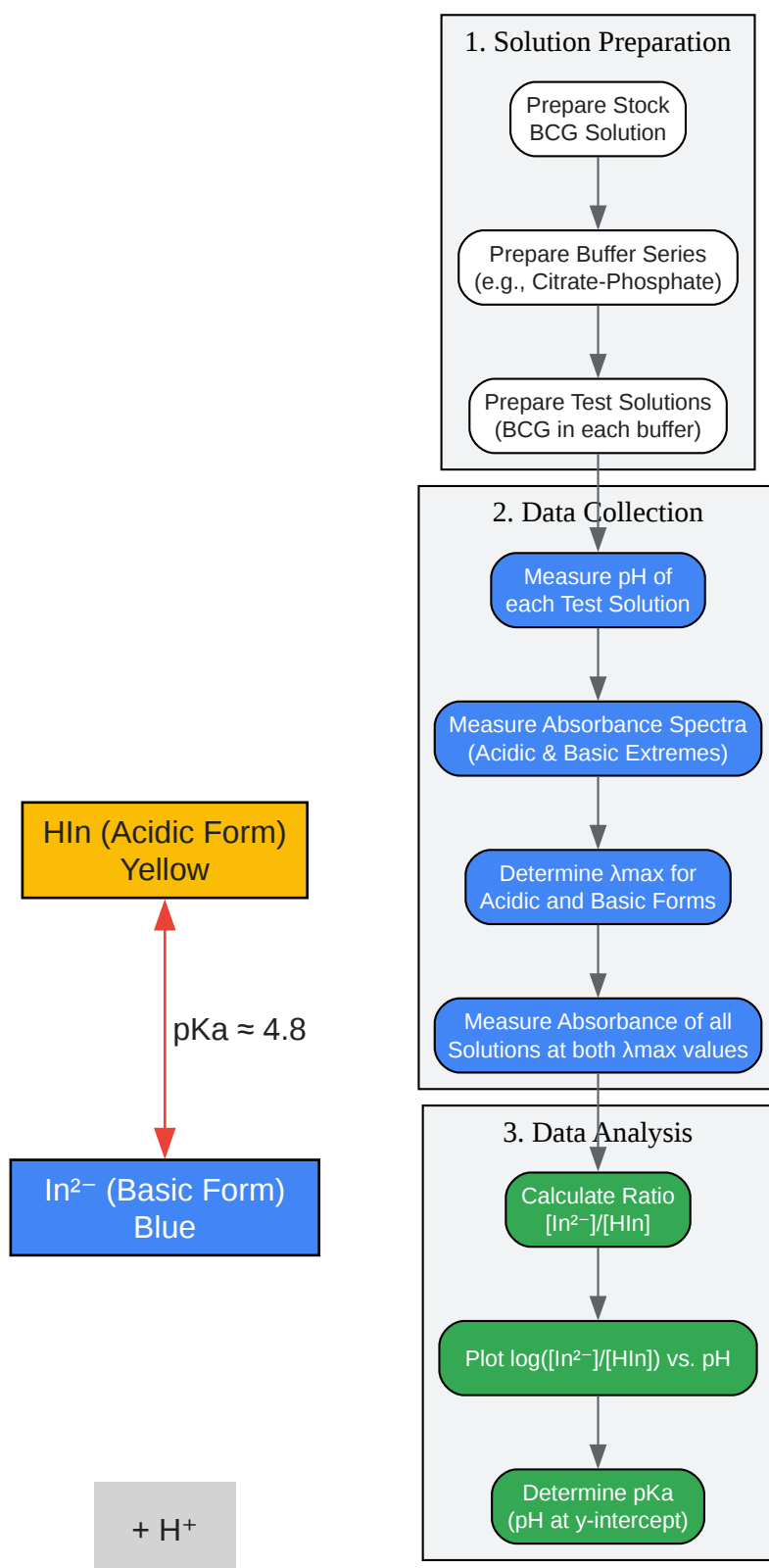
Introduction to Bromocresol Green (BCG)

Bromocresol Green (3,3',5,5'-tetrabromo-m-cresolsulfonphthalein) is a triphenylmethane dye widely employed as a pH indicator for titrations and for preparing microbiological growth mediums.[1] It is also used as a tracking dye in DNA agarose gel electrophoresis and for the colorimetric determination of serum albumin.[1][2] As a member of the sulfonephthalein class of dyes, its utility as a pH indicator is rooted in a distinct, pH-dependent color change.[3] The compound can be used in its free acid form (a light brown solid) or as its sodium salt (a dark green solid), which is readily soluble in water.[1][4]

Acid-Base Equilibrium and Color Change

Bromocresol Green is a weak acid that undergoes deprotonation, resulting in a structural change that alters its light absorption properties.^[5] In aqueous solutions, the sodium salt dissolves, and the BCG anion establishes an equilibrium. At a pH below 3.8, the indicator exists predominantly in its monoanionic, protonated form (HIn), which appears yellow.^[3] As the pH rises above 5.4, it deprotonates to its dianionic form (In²⁻), which is stabilized by resonance and appears blue.^{[1][3]} In the intermediate pH range (3.8-5.4), the solution is a mixture of both forms and appears green.^[3]

The acid dissociation constant (pKa) is the pH at which the concentrations of the acidic (yellow) and basic (blue) forms are equal.^[3] The equilibrium can be represented as follows:



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